

3,5-Dinitrobenzyl alcohol CAS number and molecular weight

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Compound of Interest

Compound Name: 3,5-Dinitrobenzyl alcohol

Cat. No.: B106355

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An In-depth Technical Guide to 3,5-Dinitrobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dinitrobenzyl alcohol**, a chemical compound of interest in various research and development applications. This document details its chemical and physical properties, and potential applications, adhering to a structured format for clarity and ease of use by professionals in the scientific community.

Core Chemical Identifiers and Properties

3,5-Dinitrobenzyl alcohol is a nitrated aromatic alcohol. Its core identifiers and physicochemical properties are summarized below for quick reference.

Property	Value	Citation(s)
CAS Number	71022-43-0	[1][2][3]
Molecular Formula	C ₇ H ₆ N ₂ O ₅	[1][2][3]
Molecular Weight	198.13 g/mol	[1][2][3]
Synonyms	(3,5-Dinitrophenyl)methanol, 3,5-Dinitrobenzenemethanol	[2]
Appearance	Light orange to yellow to green powder to crystal	[2]
Melting Point	88-91 °C	[2]
Boiling Point	335.43 °C (estimate)	[2]
Density	1.560 g/cm ³ (estimate)	[1][2]
Solubility	Soluble in Methanol	[1][2]
pKa	13.40 (Predicted)	[2]

Applications in Research and Development

3,5-Dinitrobenzyl alcohol serves as a versatile reagent in organic synthesis. Its primary applications are in the preparation of other complex molecules. For instance, it is a precursor in the synthesis of 3,5-dinitrobenzyl p-toluenesulphonate through a reaction with p-toluenesulphonyl chloride.[2] It has also been utilized in the synthesis of 3,5-bis((benzyloxycarbonyl)imino)benzyl alcohol.[2]

While direct involvement in signaling pathways is not prominently documented, its parent compound, 3,5-Dinitrobenzoic acid, is used to identify alcohols and in chromatographic analyses.[4] The dinitrobenzyl moiety is a key structural feature in various pharmacologically active compounds, suggesting that derivatives of **3,5-Dinitrobenzyl alcohol** could be of interest in drug discovery and development.

Experimental Protocols

A representative experimental protocol involving **3,5-Dinitrobenzyl alcohol** is its reaction to form a tosylate derivative. The general procedure is outlined below.

Synthesis of 3,5-Dinitrobenzyl p-Toluenesulphonate

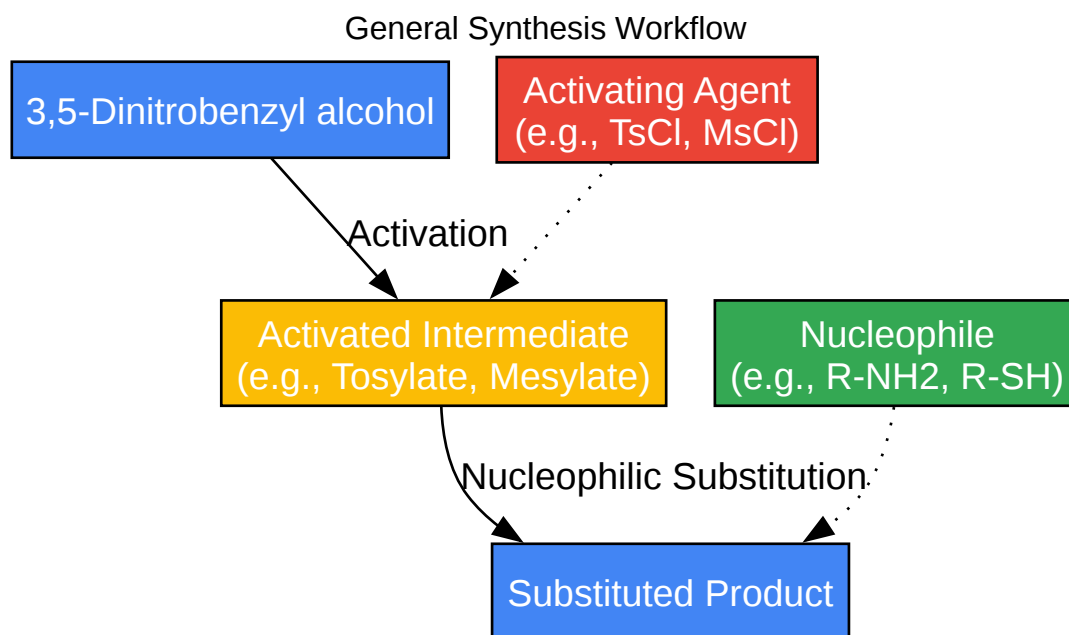
- Reactants: **3,5-Dinitrobenzyl alcohol**, p-Toluenesulfonyl chloride, and a suitable base (e.g., pyridine).
- Solvent: A dry, aprotic solvent such as dichloromethane or chloroform.
- Procedure:
 - Dissolve **3,5-Dinitrobenzyl alcohol** in the chosen solvent.
 - Add the base to the solution and cool the mixture in an ice bath.
 - Slowly add p-Toluenesulfonyl chloride to the cooled solution.
 - Stir the reaction mixture at room temperature until the reaction is complete (monitored by Thin Layer Chromatography).
 - Upon completion, quench the reaction with water and extract the product with an organic solvent.
 - Wash the organic layer with dilute acid, then with brine, and dry it over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to yield the crude product.
 - Purify the crude product by recrystallization or column chromatography.

This protocol is a standard method for the tosylation of alcohols and can be adapted based on specific laboratory conditions and desired scale.

Logical Workflow for Synthesis

The synthesis of derivatives from **3,5-Dinitrobenzyl alcohol** can be visualized as a logical workflow. The following diagram illustrates a general pathway for the functionalization of the

alcohol group.



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Caption: A generalized workflow for the synthesis of **3,5-Dinitrobenzyl alcohol** derivatives.

This guide provides foundational technical information for researchers and professionals. Further investigation into specific reaction conditions and applications is recommended for advanced studies.

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References

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